

An In-depth Technical Guide to D-Threonine Benzyl Ester Hydrochloride

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *D-Threonine Benzyl Ester*
Hydrochloride

Cat. No.: B570760

[Get Quote](#)

This technical guide provides a comprehensive overview of **D-Threonine Benzyl Ester Hydrochloride**, a key building block in synthetic chemistry, particularly in the fields of peptide synthesis and drug development. This document is intended for researchers, scientists, and professionals in the pharmaceutical and biotechnology industries.

Chemical Identity and Structure

D-Threonine Benzyl Ester Hydrochloride is the hydrochloride salt of the benzyl ester of D-threonine. The benzyl ester group serves as a protecting group for the carboxylic acid functionality of D-threonine, preventing it from participating in unwanted side reactions during peptide synthesis. The hydrochloride salt form enhances the compound's stability and ease of handling.^[1]

The chemical structure of **D-Threonine Benzyl Ester Hydrochloride** is characterized by a chiral center at the alpha-carbon (C2) and another at the beta-carbon (C3) of the threonine backbone. The stereochemistry is defined as (2R,3S), which is crucial for its specific applications in the synthesis of stereochemically pure molecules.^{[2][3]}

IUPAC Name: benzyl (2R,3S)-2-amino-3-hydroxybutanoate;hydrochloride^[2]

Canonical SMILES: C--INVALID-LINK--OCC1=CC=CC=C1)N">C@@HO.Cl^[2]

InChI: InChI=1S/C11H15NO3.ClH/c1-8(13)10(12)11(14)15-7-9-5-3-2-4-6-9;/h2-6,8,10,13H,7,12H2,1H3;1H/t8-,10+;/m0./s1[2]

Physicochemical Properties

D-Threonine Benzyl Ester Hydrochloride is typically a white to almost white crystalline powder.[4] A summary of its key physicochemical properties is presented in the table below for easy reference.

Property	Value	References
Molecular Formula	C ₁₁ H ₁₅ NO ₃ ·HCl	[4][5]
Molecular Weight	245.70 g/mol	[6]
CAS Number	75748-36-6	[4]
Appearance	White to almost white powder/crystal	[4]
Purity	≥98.0% (HPLC)	[5]
Melting Point	128.0 to 132.0 °C	
Specific Rotation [α] ²⁰ /D	+10.0 to +12.0° (c=1, EtOH)	
Solubility	Soluble in Ethanol	
Storage Conditions	Refrigerated (0-10°C), under inert gas	[4]

Synthesis and Experimental Protocols

The synthesis of **D-Threonine Benzyl Ester Hydrochloride** is commonly achieved through the esterification of D-threonine with benzyl alcohol in the presence of an acid catalyst, such as thionyl chloride (SOCl₂).[1]

Experimental Protocol: Synthesis from D-Allothreonine

This protocol is adapted from a patented synthesis method.[7]

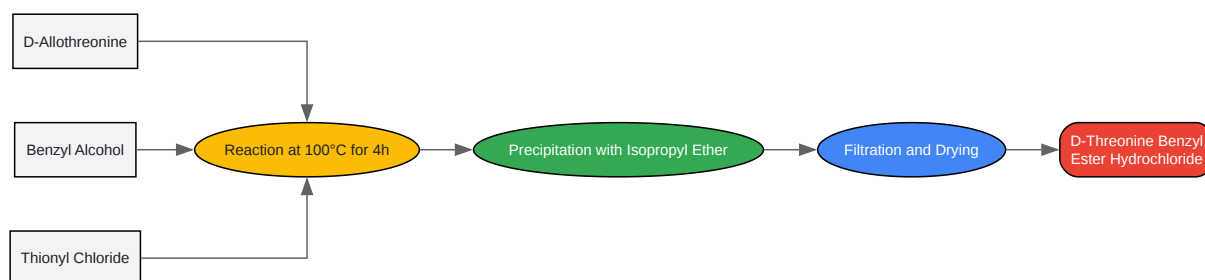
Materials:

- D-Allothreonine
- Benzyl alcohol
- Thionyl chloride
- Isopropyl ether

Procedure:

- Dissolve 10.0 g of D-allothreonine in 50 mL of benzyl alcohol.
- Cool the solution to 0°C in an ice bath.
- Slowly add 30.0 g of thionyl chloride dropwise to the cooled solution.
- After the addition is complete, heat the reaction mixture to 100°C for 4 hours.
- Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Once the reaction is complete, dilute the reaction solution with isopropyl ether to precipitate the product.
- A large amount of white solid, D-allothreonine benzyl ester hydrochloride, will precipitate.
- Filter the solid and dry it to obtain the final product.

Yield: 17.0 g (96.7%)^[7]



[Click to download full resolution via product page](#)

Caption: Synthesis of **D-Threonine Benzyl Ester Hydrochloride**.

Applications in Research and Drug Development

D-Threonine Benzyl Ester Hydrochloride is a valuable reagent in several areas of chemical and pharmaceutical research.

- **Peptide Synthesis:** It serves as a crucial building block for the incorporation of D-threonine residues into peptide chains. The protected carboxyl group allows for controlled peptide bond formation.[4]
- **Drug Development:** This compound is utilized in the synthesis of novel therapeutic agents.[4] Its applications are noted in the development of drugs targeting neurological disorders, potentially due to its ability to be incorporated into molecules that can cross the blood-brain barrier.[4] It is also a reactant in the preparation of 3-methyl-7-phenylacetamido-O-2-isocephem, a compound with antimicrobial activity.[8]
- **Chiral Synthesis:** As a chiral molecule, it is an important starting material for the asymmetric synthesis of complex organic molecules where the specific stereochemistry of the threonine moiety is required.

Spectroscopic Data

While detailed spectroscopic data is not widely available in the public domain, Fourier-transform infrared (FTIR) spectra are available from some sources.[2] For detailed structural elucidation and purity assessment, standard analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and High-Performance Liquid Chromatography (HPLC) are typically employed. Purity is often reported as $\geq 98.0\%$ by HPLC. [5]

Handling and Storage

Storage: **D-Threonine Benzyl Ester Hydrochloride** should be stored in a refrigerator at temperatures between 0-10°C. It is also recommended to store it under an inert gas atmosphere as it may be sensitive to air and heat.

Safety: As with all laboratory chemicals, appropriate personal protective equipment (PPE), such as gloves, lab coat, and safety glasses, should be worn when handling this compound. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]
- 2. Benzyl D-threoninate--hydrogen chloride (1/1) | C₁₁H₁₆ClNO₃ | CID 56973685 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. D-Threonine Benzyl Ester | C₁₁H₁₅NO₃ | CID 7019772 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. chemimpex.com [chemimpex.com]
- 5. D-Threonine Benzyl Ester Hydrochloride, 1G | Labscoop [labscoop.com]
- 6. L-Threonine Benzyl Ester Hydrochloride | CymitQuimica [cymitquimica.com]
- 7. CN103450040A - Synthesis method of D-threonine - Google Patents [patents.google.com]
- 8. D-THREONINE BENZYL ESTER HYDROCHLORIDE | 75748-36-6 [chemicalbook.com]

- To cite this document: BenchChem. [An In-depth Technical Guide to D-Threonine Benzyl Ester Hydrochloride]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b570760#d-threonine-benzyl-ester-hydrochloride-chemical-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com